

Technical Guide: Physical Properties of 3-(Piperidin-1-yl)aniline

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Compound of Interest

Compound Name: *3-Piperidin-1-ylaniline*

Cat. No.: *B1353414*

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Introduction

3-(Piperidin-1-yl)aniline is an aromatic amine containing a piperidine substituent. This structural motif is of interest in medicinal chemistry and materials science due to the combined properties of the aniline and piperidine rings. Aniline derivatives are foundational in the synthesis of a wide array of pharmaceuticals and dyes, while the piperidine moiety can influence solubility, basicity, and pharmacological activity. This document provides a technical overview of the known physical properties of 3-(Piperidin-1-yl)aniline, alongside standardized experimental protocols for the determination of key physical characteristics.

Core Physical Properties

The physical properties of 3-(Piperidin-1-yl)aniline are crucial for its handling, formulation, and application in research and development. While extensive experimental data for this specific compound is not widely published, the following table summarizes available information from reliable sources.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₆ N ₂	[1] [2]
Molecular Weight	176.26 g/mol	[1] [2]
Physical Form	Liquid	[2]
Purity	95%	[2]
Monoisotopic Mass	176.131348519 Da	[1]
XLogP3 (Predicted)	2.3	[1]
CAS Number	27969-75-1	[1]

Note: Boiling point, density, and specific solubility data for 3-(Piperidin-1-yl)aniline are not readily available in the cited literature. The subsequent sections outline general experimental protocols for determining these essential properties.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of key physical properties of liquid amine compounds like 3-(Piperidin-1-yl)aniline.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample volumes, the micro-boiling point or Thiele tube methods are appropriate.

Micro-Boiling Point Method:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of 3-(Piperidin-1-yl)aniline is placed in a small test tube with a stirring bar.
- **Apparatus Setup:** The test tube is placed in a heating block on a stirrer hotplate. A thermometer is positioned with its bulb about 1 cm above the liquid's surface.

- Heating and Observation: The sample is heated gently. The boiling point is the stable temperature at which the liquid is observed to be refluxing, with a visible ring of condensing vapor on the walls of the test tube at the same level as the thermometer bulb.

Thiele Tube Method:

- Sample Preparation: A small amount of the liquid is placed in a small glass vial, and an inverted capillary tube is added.
- Apparatus Setup: The vial is attached to a thermometer, which is then placed in a Thiele tube containing heating oil. The sample should be near the middle of the oil.^[3]
- Heating and Observation: The arm of the Thiele tube is heated gently. A continuous stream of bubbles will emerge from the capillary tube. The heat is then removed.
- Boiling Point Reading: The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.^[3]

Determination of Density

The density of a liquid can be determined using a pycnometer or a vibrating tube densimeter.

Pycnometer Method:

- Initial Measurement: The mass of a clean, dry pycnometer is accurately measured.
- Sample Filling: The pycnometer is filled with 3-(Piperidin-1-yl)aniline, ensuring no air bubbles are present.
- Mass of Sample: The mass of the filled pycnometer is measured.
- Volume Determination: The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water). The mass is again measured to determine the volume of the pycnometer.
- Calculation: The density of 3-(Piperidin-1-yl)aniline is calculated by dividing the mass of the sample by the volume of the pycnometer.

Vibrating Tube Densitometer:

- Calibration: The instrument is calibrated using fluids of known density, such as dry air and deionized water.
- Sample Injection: A small sample of 3-(Piperidin-1-yl)aniline is injected into the oscillating U-tube.
- Measurement: The instrument measures the change in the oscillation frequency of the tube, which is directly related to the density of the sample. This method is highly accurate and requires a small sample volume.

Determination of Solubility

Solubility is typically determined qualitatively or quantitatively in various solvents.

Qualitative Solubility Test:

- Sample and Solvent: A small, measured amount of 3-(Piperidin-1-yl)aniline (e.g., 10 mg or a few drops) is placed in a test tube.[4]
- Solvent Addition: A small volume of the chosen solvent (e.g., water, ethanol, acetone, hexane) is added in portions (e.g., 0.25 mL at a time).[5]
- Observation: The mixture is vigorously agitated after each addition. The compound is considered soluble if a homogeneous solution forms. The pH of aqueous solutions should also be tested.[4]

Quantitative Solubility Determination:

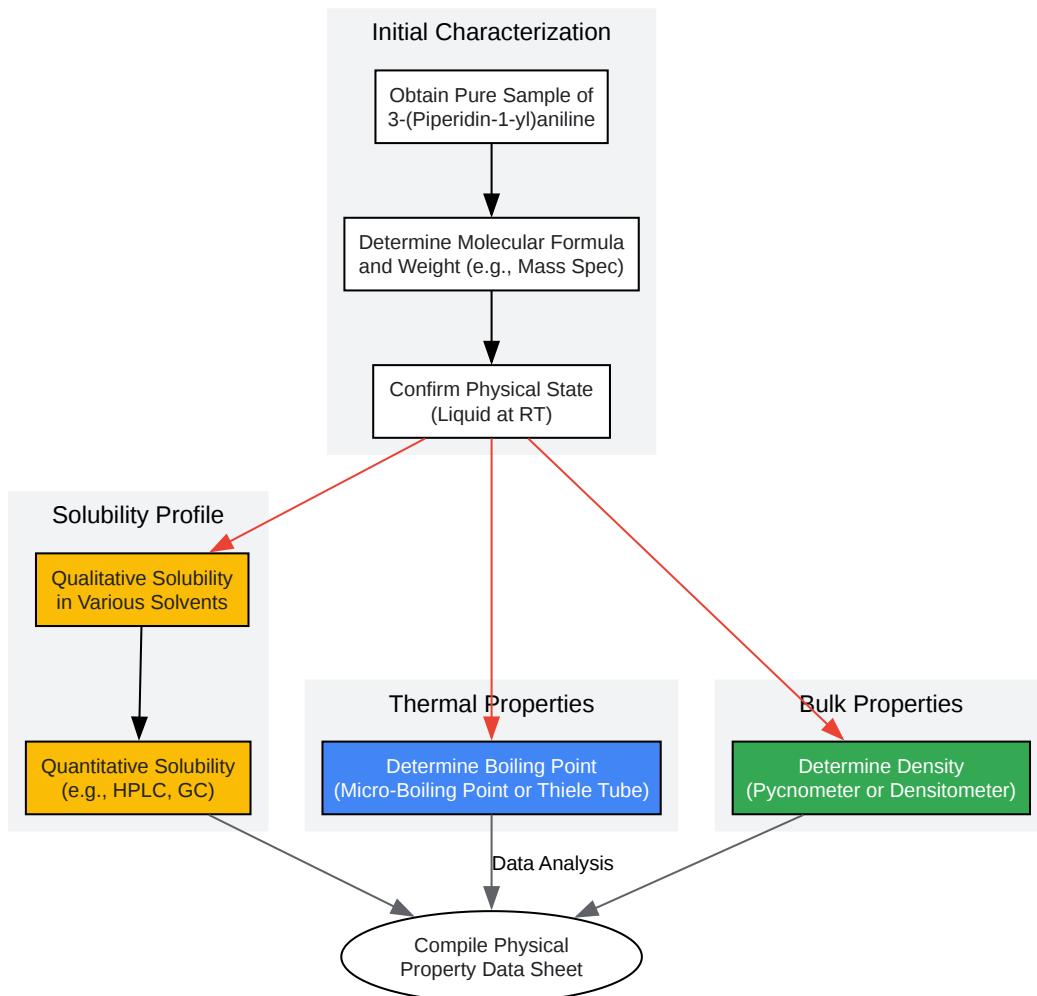
- Saturated Solution Preparation: An excess amount of 3-(Piperidin-1-yl)aniline is added to a known volume of the solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for an extended period to ensure equilibrium is reached and a saturated solution is formed.
- Sample Analysis: A known volume of the supernatant (the clear liquid above any undissolved solute) is carefully removed.

- Concentration Measurement: The concentration of 3-(Piperidin-1-yl)aniline in the supernatant is determined using an appropriate analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC). The solubility is then expressed in units such as g/L or mol/L.

Visualized Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a liquid organic compound like 3-(Piperidin-1-yl)aniline.

Workflow for Physical Property Determination of 3-(Piperidin-1-yl)aniline

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